Application Note: Functionalization of the C5 Position of 2-Methylpyrimidin-4(3H)-one

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Compound of Interest

Compound Name:	*5-Iodo-2-methylpyrimidin-4(3H)-one*
CAS No.:	*111079-41-5*
Cat. No.:	*B034481*

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Abstract & Strategic Overview

The 2-methylpyrimidin-4(3H)-one scaffold is a privileged pharmacophore in medicinal chemistry, serving as a core structure for kinase inhibitors, antivirals, and epigenetic modulators. While the C2 position is often fixed with a methyl group (providing metabolic stability or a handle for further elaboration) and the N3/O4 positions define the hydrogen-bonding donor/acceptor motif, the C5 position represents the primary vector for increasing molecular complexity and tuning potency.

Functionally, the C5 position of pyrimidin-4-ones is electronically analogous to the C5 of uracil; it is the most nucleophilic carbon on the ring due to the enaminone resonance contribution. Consequently, it is highly susceptible to electrophilic aromatic substitution (EAS).

This guide details three field-proven protocols to functionalize the C5 position:

- Electrophilic Halogenation (Bromination): The "Gateway" reaction for generating versatile intermediates.

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- Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura): For installing aryl/heteroaryl diversity.
- Vilsmeier-Haack Formylation: For direct installation of a reactive carbon handle.

Chemical Logic & Reactivity Profile

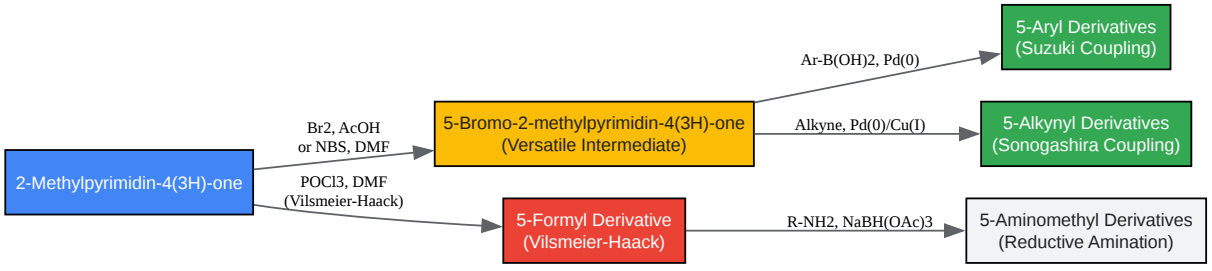
Understanding the electronic landscape is critical for reaction success. The 2-methylpyrimidin-4(3H)-one system exists in tautomeric equilibrium, predominantly favoring the lactam (keto) form in solution.

- Nucleophilicity at C5: The lone pair on N1 and the electron-donating capability of the hydroxyl/keto group at C4 activate the C5 position.
- Electrophilic Attack: Reagents like

  or Vilsmeier salts (

) attack C5 selectively.
- Solubility Challenges: The scaffold is highly polar and capable of strong intermolecular hydrogen bonding (dimerization). Protocols must utilize polar aprotic solvents (DMF) or acidic media (AcOH) to maintain solubility.

Strategic Pathway Map



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Figure 1: Strategic functionalization tree for 2-methylpyrimidin-4(3H)-one, highlighting the central role of the 5-bromo intermediate and direct formylation pathways.[1]

Protocol 1: Regioselective C5-Bromination

The Gateway Step

This protocol yields 5-bromo-2-methylpyrimidin-4(3H)-one. This intermediate is stable and serves as the electrophile for subsequent metal-catalyzed couplings.

Materials

- Substrate: 2-Methylpyrimidin-4(3H)-one (1.0 equiv)
- Reagent: Bromine (

) (1.05 equiv) or N-Bromosuccinimide (NBS) (1.1 equiv)
- Solvent: Glacial Acetic Acid (AcOH) or DMF
- Quench: Aqueous Sodium Thiosulfate (

)

Step-by-Step Methodology

- Dissolution: Charge a round-bottom flask with 2-methylpyrimidin-4(3H)-one. Add Glacial Acetic Acid (10 mL per gram of substrate). Stir until a clear or slightly suspension forms.
  - Expert Note: AcOH is preferred over halogenated solvents because it promotes the tautomeric shift required for electrophilic attack and solubilizes the HBr byproduct.
- Addition:
  - Method A (Br2): Add elemental bromine dropwise at room temperature. A transient orange color may appear.
  - Method B (NBS): If using NBS, add solid NBS in portions at room temperature.

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- Reaction: Heat the mixture to 60–80°C for 2–4 hours. Monitor by LC-MS (Target M+H = M+79/81).
    - Mechanism:[2][3][4][5][6][7] The reaction proceeds via an addition-elimination mechanism. Initial attack forms a 5-bromo-6-hydroxy-dihydropyrimidine intermediate, which rapidly dehydrates to restore aromaticity.
- Workup: Cool the mixture to room temperature. Pour into ice-cold water.
- Isolation: The product often precipitates. Filter the solid. If no precipitate forms, neutralize carefully with saturated

  (pH ~6-7) to induce precipitation.
- Purification: Recrystallize from Ethanol/Water or wash the filter cake with water and diethyl ether.

Yield Expectation: 75–90%

Protocol 2: Palladium-Catalyzed Suzuki-Miyaura Coupling

Installing Aryl Diversity

Direct coupling on the unprotected pyrimidinone is possible but can be sluggish due to catalyst poisoning by the lactam nitrogen. This protocol uses a water-soluble base system to facilitate the reaction.

Materials

- Substrate: 5-Bromo-2-methylpyrimidin-4(3H)-one (1.0 equiv)
- Partner: Aryl Boronic Acid (

) (1.2–1.5 equiv)
- Catalyst:

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(5 mol%) or

(5-10 mol%)

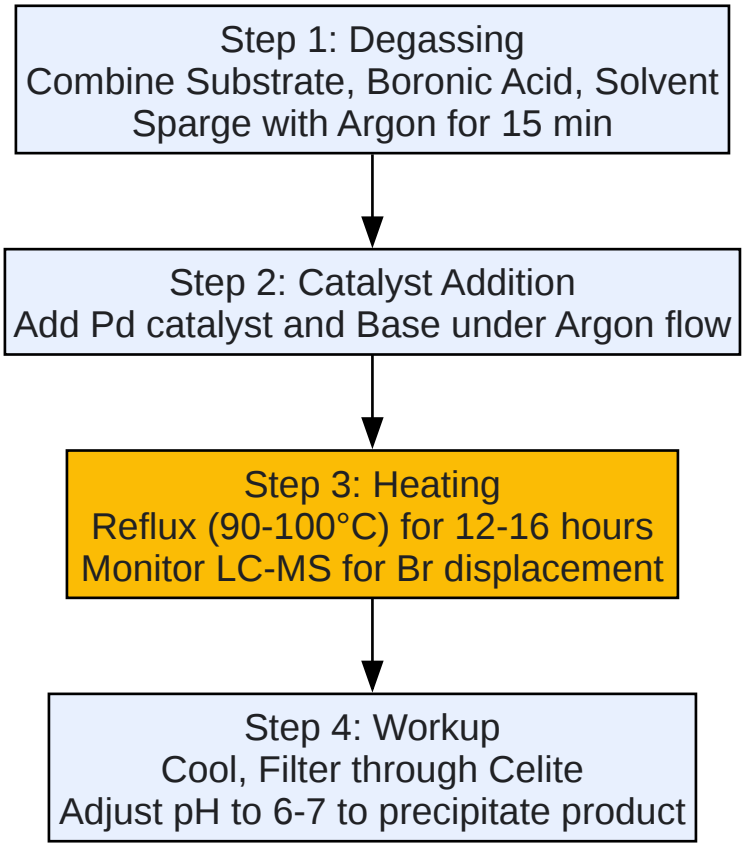
- Base:

  or

  (3.0 equiv)

- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Experimental Workflow



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Figure 2: Workflow for Suzuki coupling of polar heterocyclic halides.

Critical Optimization Parameters

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Parameter	Recommendation	Rationale
Solvent System	Dioxane/Water (4:1)	Water is essential to solubilize the inorganic base and the polar pyrimidinone substrate.
Catalyst		Bidentate ligands prevent catalyst deactivation better than in prolonged heating.
Protecting Groups	Optional (N-SEM or O-Me)	If yields are <30%, protect N3 with SEM (2-(Trimethylsilyl)ethoxymethyl). This prevents catalyst coordination to the amide.

Protocol 3: Vilsmeier-Haack Formylation

Direct C5-Carbonylation

This reaction introduces an aldehyde (-CHO) group at C5, leveraging the high electron density of the pyrimidinone ring.

Materials

- Substrate: 2-Methylpyrimidin-4(3H)-one
- Reagents: Phosphorus Oxychloride (

) (3.0 equiv), Dimethylformamide (DMF) (Excess/Solvent)

Step-by-Step Methodology

- Vilsmeier Reagent Formation: In a dry flask under

  , cool anhydrous DMF (5-10 equiv) to 0°C. Add

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dropwise. Stir for 30 mins at 0°C until a white semi-solid/slurry (the Chloroiminium salt) forms.

- Substrate Addition: Dissolve 2-methylpyrimidin-4(3H)-one in minimal DMF and add to the Vilsmeier reagent at 0°C.
- Heating: Warm to room temperature, then heat to 70–90°C for 3–6 hours.
  - Caution: Evolution of HCl gas will occur. Use a scrubber.
- Hydrolysis: Cool to room temperature. Pour the reaction mixture onto crushed ice containing Sodium Acetate (to buffer the pH). Stir vigorously for 1 hour. The iminium intermediate hydrolyzes to the aldehyde.[4][8]
- Isolation: The product, 2-methyl-4-oxo-3,4-dihydropyrimidine-5-carbaldehyde, typically precipitates as a solid. Filter and wash with cold water.

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